

Henatinib Profile & Mechanism of Action

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Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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Attribute	Description
Molecular Name	Henatinib [1]
CAS Number	1239269-51-2 [1] [2]
Chemical Formula	C ₂₅ H ₂₉ FN ₄ O ₄ [1] [2]
Molecular Weight	468.52 g/mol [1] [2]
Modality	Small Molecule [1]
Status	Investigational (Used in clinical trials for Advanced Solid Cancers) [1]
Primary MoA	Orally active, multi-kinase inhibitor [2]
Key Biological Finding	Significantly inhibits VEGFR-2 phosphorylation and its downstream signaling pathway in Human Umbilical Vein Endothelial Cells (HUVECs) [2]

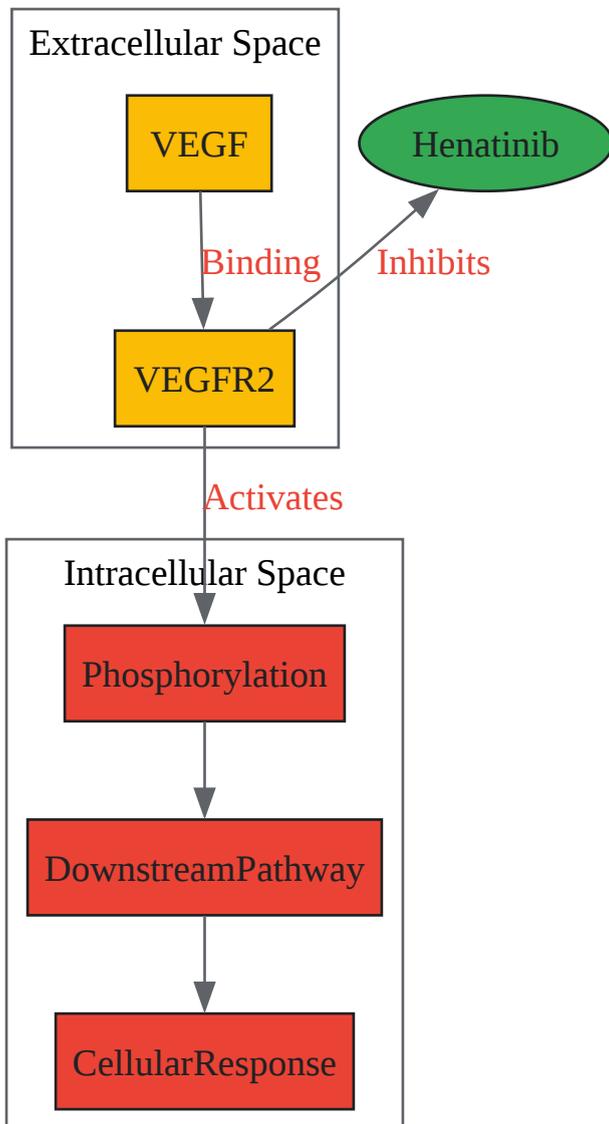
Quantitative Kinase Inhibition Profile

The following table details the half-maximal inhibitory concentration (IC₅₀) values for **Henatinib** against its primary kinase targets, demonstrating its potency and multi-targeted nature.

Kinase Target	IC ₅₀ Value (nM)
VEGFR-2	0.6 nM [2]
c-Kit	3.3 nM [2]
PDGFR	41.5 nM [2]

Experimental Model & Proposed Signaling Pathway

The primary experimental finding for **Henatinib's** mechanism is its inhibition of **VEGFR-2 phosphorylation and its downstream signaling pathway in HUVECs** [2]. The diagram below illustrates this core mechanism and its anti-tumor effects.



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Henatinib inhibits VEGFR-2 activation and downstream signaling in HUVECs. [2]

Information Limitations and Further Research

The available data on **Henatinib** is limited, as it is an investigational compound. The search results do not contain detailed experimental protocols or a full whitepaper.

To continue your research, I recommend these specific steps:

- **Search Clinical Trial Registries:** Check databases like ClinicalTrials.gov for any published results or protocol summaries from trials involving **Henatinib**.
- **Utilize Chemical Databases:** Use the provided CAS Number (1239269-51-2) to search specialized chemical and pharmacological databases for more detailed profiles.
- **Explore Scientific Literature:** Conduct a targeted literature search on platforms like PubMed for any research articles or posters specifically mentioning "**Henatinib**."

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Henatinib [go.drugbank.com]
2. | TargetMol Henatinib [targetmol.com]

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